A Comparative Guide to the Structure-Activity Relationship of 4-Nitropyrazole Derivatives

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Compound of Interest

Compound Name:	*(4-nitro-1H-pyrazol-1-yl)acetic acid*
CAS No.:	*6645-69-8*
Cat. No.:	*B1301245*

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The pyrazole nucleus, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, represents a cornerstone in medicinal chemistry.[1][2] Its derivatives are known to exhibit a vast array of pharmacological activities, including anticancer, antimicrobial, anti-inflammatory, and kinase inhibitory effects.[3][4] The introduction of a nitro group at the C4 position of the pyrazole ring creates a unique pharmacophore, the 4-nitropyrazole scaffold, which has been a subject of intense investigation for the development of novel therapeutic agents. This guide provides an in-depth analysis of the structure-activity relationships (SAR) of 4-nitropyrazole derivatives, offering a comparative perspective on how subtle structural modifications can profoundly influence their biological profiles.

The Strategic Importance of the 4-Nitro Group

The nitro group at the C4 position is not merely a passive substituent. Its strong electron-withdrawing nature significantly modulates the electronic properties of the pyrazole ring, influencing its pKa and ability to participate in hydrogen bonding and other non-covalent interactions with biological targets.[4] This electronic modulation is often a critical factor in the potency and selectivity of these compounds. For instance, in a series of pyrazole-based Aurora

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A kinase inhibitors, the nitro group was found to be more optimal for antiproliferative activity than hydrogen, methyl, methoxy, or chloro substituents.[4]

Deconstructing the 4-Nitropyrazole Scaffold: A Positional SAR Analysis

The biological activity of 4-nitropyrazole derivatives can be systematically understood by examining the impact of substituents at the N1, C3, and C5 positions of the pyrazole ring.

The substituent at the N1 position often plays a crucial role in orienting the molecule within the target's binding pocket and can significantly impact pharmacokinetic properties.

- Aryl and Heteroaryl Substituents: Large aromatic or heteroaromatic groups at the N1 position are a common feature in many biologically active pyrazoles. For instance, in a series of cannabinoid receptor antagonists, a 2,4-dichlorophenyl substituent at the N1-position was found to be a key requirement for potent and selective activity.[5] This highlights the importance of specific hydrophobic and electronic interactions that can be achieved with appropriately substituted aryl groups.

- Alkyl and Functionalized Alkyl Chains: While less common for achieving high potency in kinase inhibitors, smaller alkyl groups or functionalized alkyl chains at N1 can be used to modulate solubility and other drug-like properties.

The C3 position offers a versatile handle for introducing a wide range of chemical moieties that can interact with the target protein.

- Carboxamides and Related Groups: The introduction of a carboxamido group at the C3-position has been a successful strategy in the development of cannabinoid receptor antagonists.[5] This group can act as a hydrogen bond donor and acceptor, forming critical interactions within the receptor's binding site.

- Linkage to Other Heterocycles: The C3 position is frequently used to link the 4-nitropyrazole core to other heterocyclic systems, creating hybrid molecules with potentially enhanced or novel activities. For example, pyrazolo[3,4-d]pyrimidine derivatives, where the pyrimidine ring is fused to the C3 and C4 positions of the pyrazole, have been explored as potent EGFR inhibitors.[6]

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Substituents at the C5 position often contribute to the fine-tuning of the compound's biological activity and selectivity profile.

- Aryl Substituents: A para-substituted phenyl ring at the C5-position is another key feature for high-affinity cannabinoid receptor antagonists.[5] The nature of the substituent on this phenyl ring can further modulate activity, with a p-iodophenyl group leading to one of the most potent compounds in that series.[5]

- Impact on Kinase Inhibition: In the context of kinase inhibitors, the C5 substituent can influence selectivity by exploiting subtle differences in the ATP-binding pockets of different kinases.

Comparative Analysis: 4-Nitropyrazoles vs. Other Scaffolds

The unique electronic properties conferred by the 4-nitro group often lead to superior performance when compared to non-nitrated pyrazoles or other heterocyclic scaffolds.

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Scaffold	Key Advantages	Representative Biological Activity	Key Limitations
4-Nitropyrazole	Enhanced potency due to electron-withdrawing nature of the nitro group.[4] Can form specific interactions with target proteins.	Anticancer (Aurora Kinase Inhibition)[4], Antimicrobial[7]	Potential for metabolic liabilities associated with the nitro group.
Non-nitrated Pyrazole	Well-established synthetic chemistry. Broad spectrum of biological activities.[1] [3]	Anti-inflammatory (Celecoxib)[2], Anticancer[6]	Often requires extensive optimization to achieve high potency.
Pyrazole Fused Systems (e.g., Pyrazolo[3,4-d]pyrimidine)	Rigidified scaffold can lead to higher affinity and selectivity.[6]	Anticancer (EGFR inhibition)[6]	More complex synthesis compared to simple pyrazoles.

Experimental Protocols

General Synthesis of 4-Nitropyrazole Derivatives

A common synthetic route to 4-nitropyrazole derivatives involves the cyclization of a dicarbonyl compound with a hydrazine, followed by nitration.

Step-by-Step Methodology:

- Synthesis of the Pyrazole Core: A 1,3-dicarbonyl compound is reacted with a substituted hydrazine (e.g., phenylhydrazine) in a suitable solvent like ethanol. The reaction is typically heated to reflux for several hours to facilitate the condensation and cyclization to form the pyrazole ring.

- Nitration: The resulting pyrazole is then subjected to nitration to introduce the nitro group at the C4 position. This is commonly achieved using a mixture of concentrated nitric acid and

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sulfuric acid at low temperatures (e.g., 0-5 °C). Careful control of the reaction conditions is crucial to prevent over-nitration or side reactions.

- Purification: The crude product is purified by recrystallization or column chromatography to yield the desired 4-nitropyrazole derivative.

In Vitro Anticancer Activity Assay (MTT Assay)

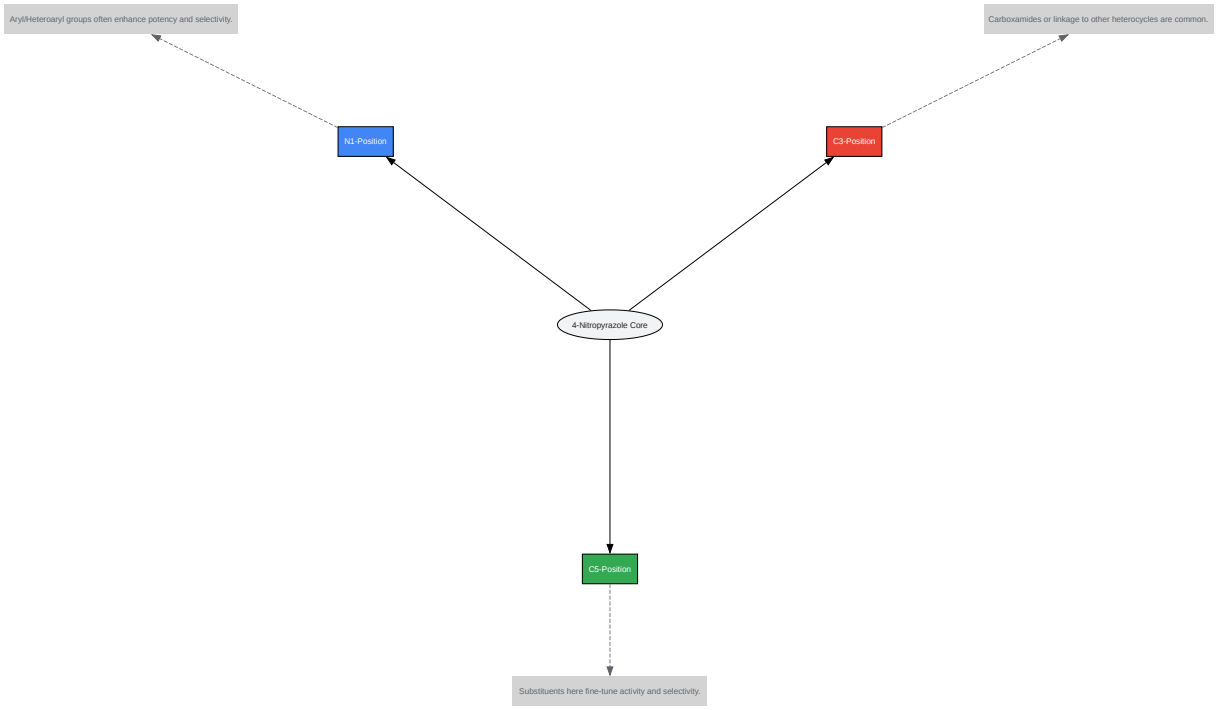
The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to screen for the cytotoxic effects of potential anticancer compounds.

Step-by-Step Methodology:

- Cell Seeding: Cancer cells (e.g., MCF-7, A549) are seeded in a 96-well plate at a specific density and allowed to adhere overnight.
- Compound Treatment: The 4-nitropyrazole derivatives are dissolved in a suitable solvent (e.g., DMSO) and added to the cells at various concentrations. A vehicle control (DMSO alone) is also included.
- Incubation: The cells are incubated with the compounds for a specified period (e.g., 48 or 72 hours).
- MTT Addition: The MTT reagent is added to each well, and the plate is incubated for a few hours. Viable cells with active metabolism will reduce the yellow MTT to a purple formazan.
- Solubilization: A solubilizing agent (e.g., DMSO or a specialized buffer) is added to dissolve the formazan crystals.
- Absorbance Measurement: The absorbance of each well is measured using a microplate reader at a specific wavelength (typically around 570 nm). The IC50 value (the concentration of the compound that inhibits 50% of cell growth) is then calculated.

Visualizing Structure-Activity Relationships

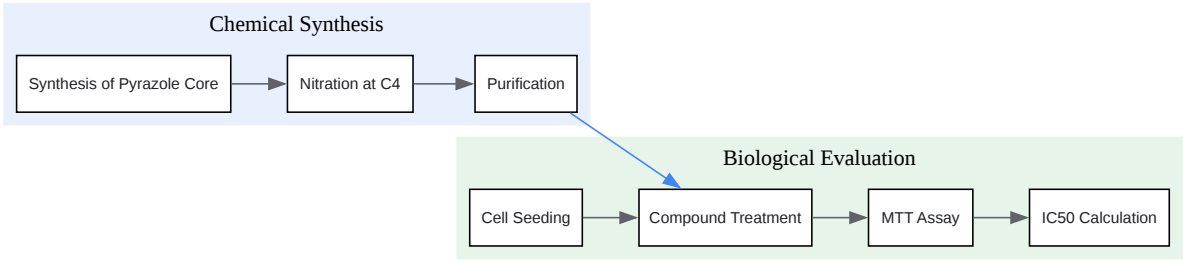
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Caption: Key positions on the 4-nitropyrazole scaffold influencing biological activity.

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